

Application Notes and Protocols for Studying CaMKK-dependent Processes Using TIM-063

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TIM-063

Cat. No.: B12406557

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Calcium/calmodulin-dependent protein kinase kinase (CaMKK) is a critical upstream kinase that regulates a variety of cellular processes through the activation of its downstream targets. The two isoforms, CaMKK α (CaMKK1) and CaMKK β (CaMKK2), are activated by elevated intracellular calcium levels and, in turn, phosphorylate and activate CaM-kinase I (CaMKI), CaM-kinase IV (CaMKIV), AMP-activated protein kinase (AMPK), and protein kinase B (Akt). This signaling cascade is pivotal in neuronal functions, metabolic regulation, and cell proliferation, and its dysregulation has been implicated in various diseases, including cancer and metabolic disorders.^{[1][2][3]}

TIM-063 is a cell-permeable, ATP-competitive inhibitor of both CaMKK α and CaMKK β .^{[4][5]} It serves as a valuable chemical tool for elucidating the physiological and pathological roles of CaMKK-mediated signaling pathways. Unlike the commonly used CaMKK inhibitor STO-609, **TIM-063** exhibits similar potency against both CaMKK isoforms, making it a useful pan-CaMKK inhibitor.^[5] This document provides detailed application notes and protocols for utilizing **TIM-063** to investigate CaMKK-dependent processes.

TIM-063: Properties and Inhibitory Activity

TIM-063 directly targets the catalytic domain of CaMKK.[5] Its interaction with CaMKK is conformation-dependent, specifically binding to the active, Ca²⁺/calmodulin-bound state of the enzyme.[6][7] This interaction is reversible, potentially influenced by intracellular Ca²⁺ concentrations.[6][7]

Recent chemical proteomics studies have also identified AP2-associated protein kinase 1 (AAK1) as a potential off-target kinase for **TIM-063**. [6][8] While **TIM-063** is more potent against CaMKK isoforms, its interaction with AAK1 should be considered when interpreting experimental results.[9]

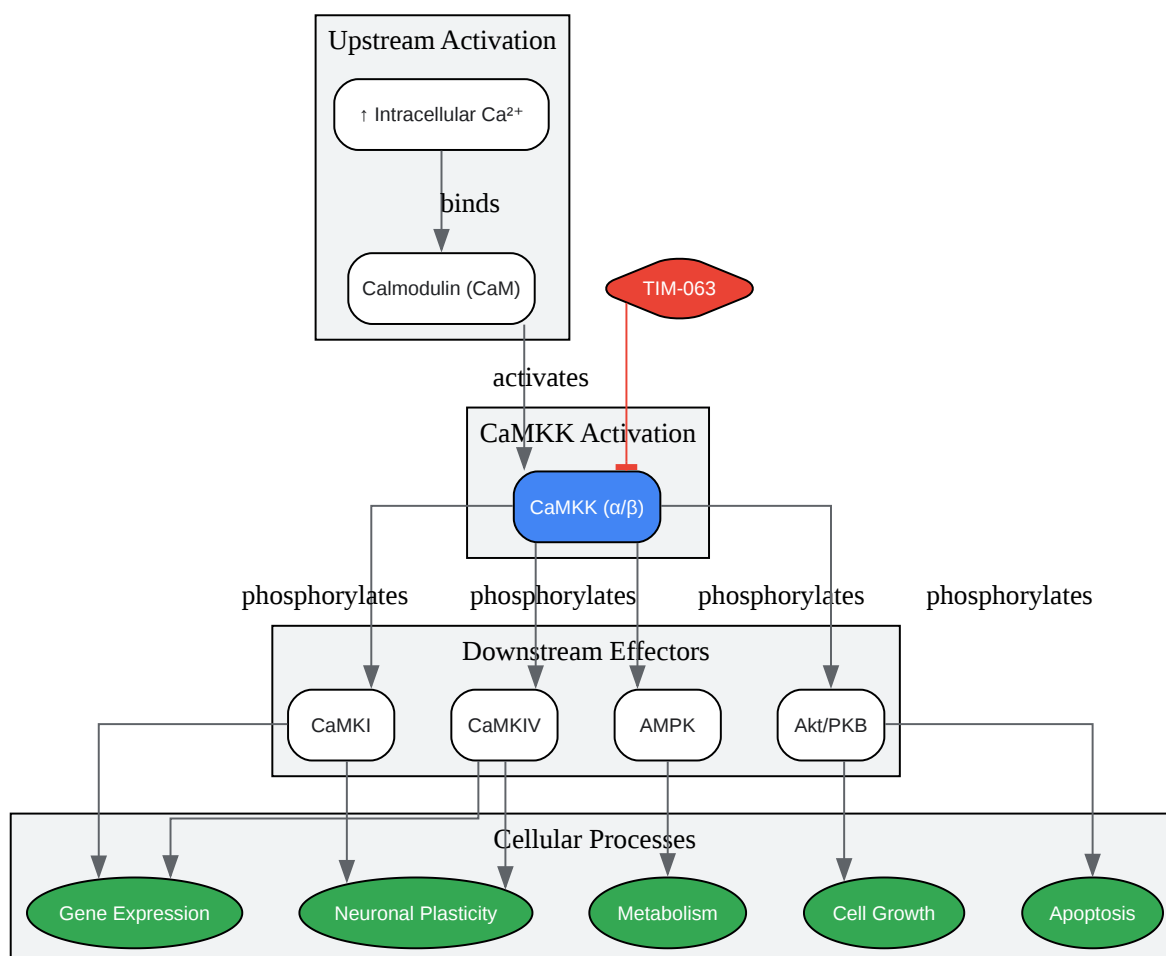
Quantitative Data Summary

The following table summarizes the in vitro inhibitory activity of **TIM-063** against CaMKK and AAK1.

Target Kinase	Inhibitor	IC50 (μM)	Ki (μM)	Assay Conditions
CaMKKα (CaMKK1)	TIM-063	0.63[4][9]	0.35[4][5]	In vitro kinase assay
CaMKKβ (CaMKK2)	TIM-063	0.96[4][9]	0.2[4][5]	In vitro kinase assay
AAK1	TIM-063	8.51[6][8][9]	Not Reported	In vitro kinase assay

CaMKK Signaling Pathway

CaMKK acts as a central node in calcium signaling. Upon binding of Ca²⁺/calmodulin, CaMKK becomes activated and phosphorylates key downstream kinases, thereby initiating a cascade of cellular events.



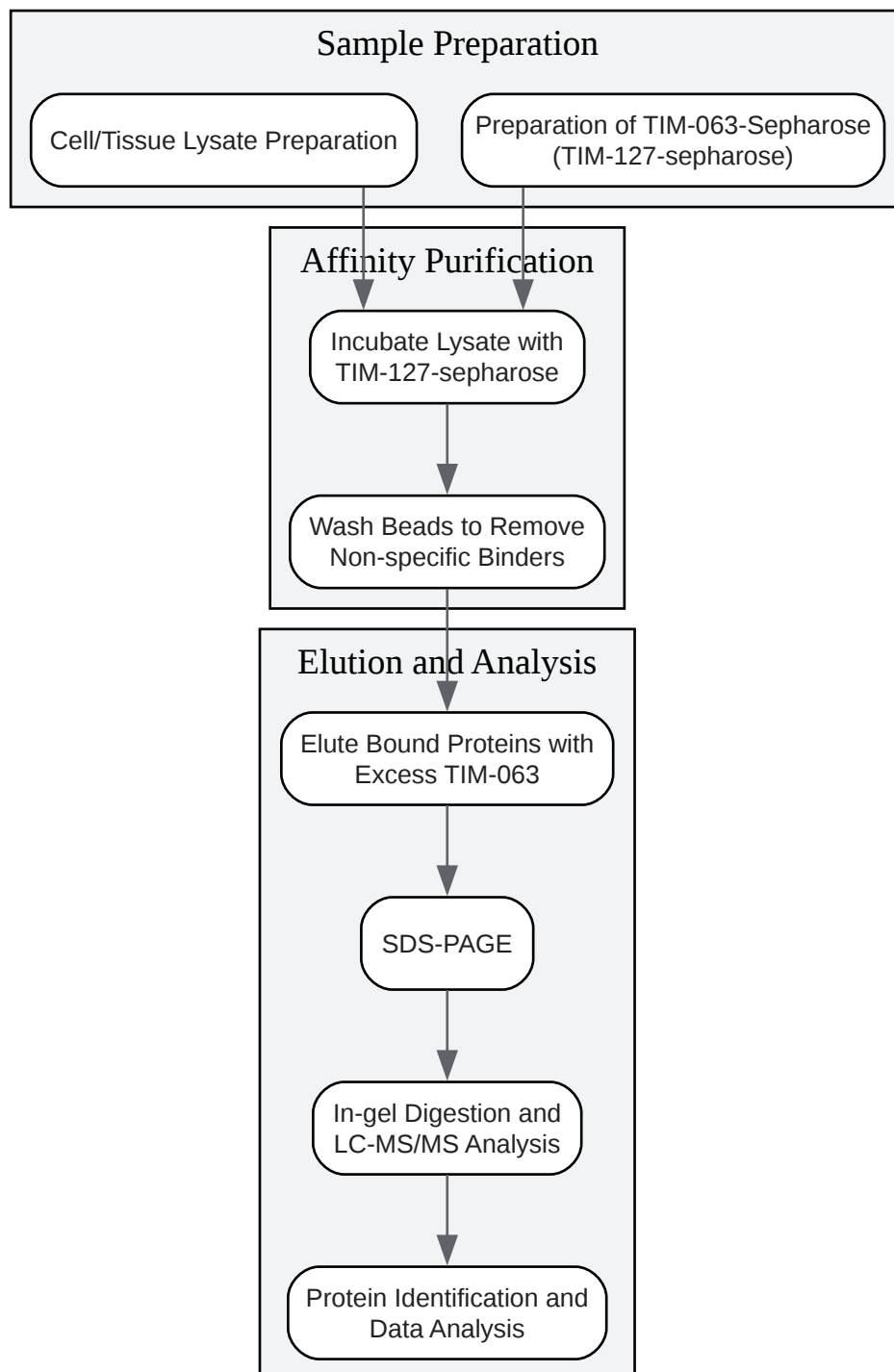
[Click to download full resolution via product page](#)

Caption: CaMKK Signaling Pathway and Inhibition by **TIM-063**

Experimental Protocols

I. Kinobeads-Based Chemical Proteomics for Target and Off-Target Identification of **TIM-063**

This protocol describes the use of **TIM-063**-immobilized sepharose beads (**TIM-063**-Kinobeads) to identify interacting kinases from cell or tissue lysates.^{[1][2][8]} This method is valuable for confirming CaMKK as a primary target and for discovering potential off-target kinases like AAK1.



[Click to download full resolution via product page](#)

Caption: Kinobeads-Based Chemical Proteomics Workflow

Materials:

- **TIM-063**
- NHS-activated Sepharose beads
- Cell or tissue sample
- Lysis Buffer: 50 mM Tris-HCl (pH 7.5), 150 mM NaCl, 1 mM EDTA, 1 mM EGTA, 1% Triton X-100, 1x Protease and Phosphatase Inhibitor Cocktail
- Wash Buffer: Lysis Buffer without protease and phosphatase inhibitors
- Elution Buffer: Wash Buffer containing 100 μ M **TIM-063**
- SDS-PAGE gels and reagents
- Mass spectrometer

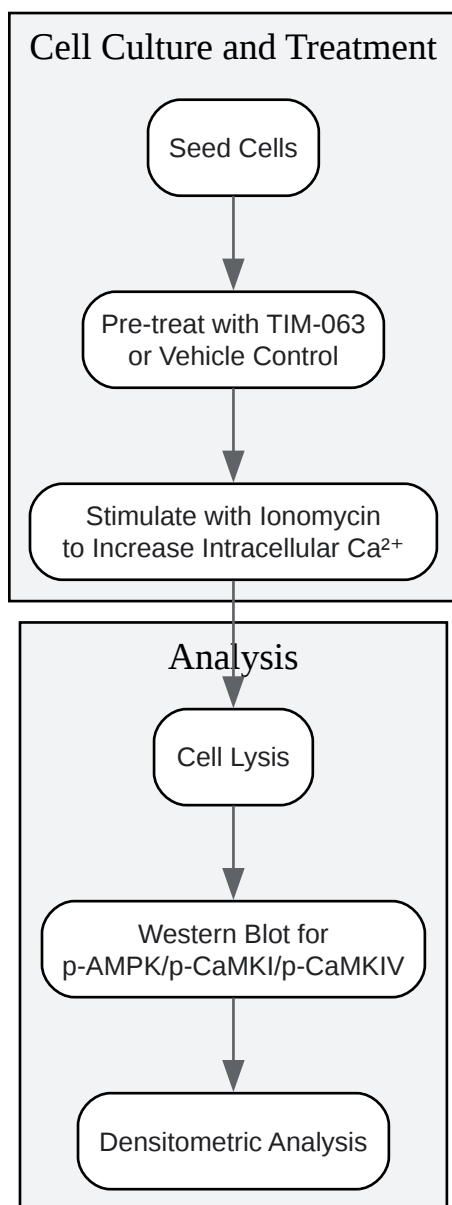
Protocol:

- Preparation of **TIM-063**-Immobilized Sepharose (TIM-127-sepharose):
 - Synthesize an amine-reactive derivative of **TIM-063**.
 - Covalently couple the **TIM-063** derivative to NHS-activated Sepharose beads according to the manufacturer's instructions.
 - Prepare control beads by blocking the NHS-activated Sepharose with ethanolamine.
- Lysate Preparation:
 - Harvest cells or homogenize tissue in ice-cold Lysis Buffer.
 - Incubate on ice for 30 minutes with occasional vortexing.

- Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Determine the protein concentration of the supernatant using a BCA or Bradford assay.
- Affinity Purification:
 - Equilibrate the TIM-127-sepharose and control beads with Lysis Buffer.
 - Incubate a defined amount of protein lysate (e.g., 1-5 mg) with the beads for 2-4 hours at 4°C with gentle rotation.
 - Wash the beads extensively with Wash Buffer (e.g., 3-5 times with 1 mL of buffer) to remove non-specifically bound proteins.
- Elution:
 - Elute the specifically bound proteins by incubating the beads with Elution Buffer for 30 minutes at room temperature.
 - Collect the eluate by centrifugation.
- Analysis:
 - Separate the eluted proteins by SDS-PAGE.
 - Visualize the proteins by Coomassie or silver staining.
 - Excise protein bands of interest for in-gel digestion with trypsin.
 - Analyze the resulting peptides by LC-MS/MS for protein identification.

II. Cell-Based Assay for Measuring Inhibition of CaMKK-Dependent Signaling

This protocol describes a method to assess the inhibitory effect of **TIM-063** on the CaMKK signaling pathway in cultured cells. The readout is the phosphorylation of downstream targets of CaMKK, such as AMPK, CaMKI, or CaMKIV, which can be quantified by Western blotting.[5]



[Click to download full resolution via product page](#)

Caption: Cell-Based CaMKK Inhibition Assay Workflow

Materials:

- Cell line (e.g., HeLa, COS-7)
- **TIM-063** (dissolved in DMSO to prepare a stock solution)
- Ionomycin

- Cell culture medium and supplements
- RIPA Lysis Buffer with protease and phosphatase inhibitors
- Primary antibodies: anti-phospho-AMPK α (Thr172), anti-phospho-CaMKI (Thr177), anti-phospho-CaMKIV (Thr196), and corresponding total protein antibodies.
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Western blotting equipment and reagents

Protocol:

- Cell Culture and Seeding:
 - Culture cells in appropriate medium to ~80% confluency.
 - Seed cells into multi-well plates at a suitable density and allow them to attach overnight.
- Inhibitor Treatment:
 - Prepare serial dilutions of **TIM-063** in cell culture medium. A final concentration range of 0.1 to 30 μ M is a good starting point.^[4] Include a vehicle control (DMSO).
 - Aspirate the medium from the cells and replace it with the medium containing **TIM-063** or vehicle.
 - Pre-incubate the cells for 1-2 hours.
- Cell Stimulation:
 - Stimulate the CaMKK pathway by adding a calcium ionophore, such as ionomycin (e.g., 1-5 μ M), to the culture medium for a short period (e.g., 5-15 minutes).
- Cell Lysis:
 - Aspirate the medium and wash the cells once with ice-cold PBS.

- Lyse the cells by adding ice-cold RIPA buffer.
- Scrape the cells and collect the lysate.
- Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Determine the protein concentration of the supernatant.
- Western Blotting:
 - Normalize protein concentrations and prepare samples for SDS-PAGE.
 - Separate proteins by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody against the phosphorylated downstream target overnight at 4°C.
 - Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Detect the signal using a chemiluminescent substrate and an imaging system.
 - To normalize for protein loading, strip the membrane and re-probe with an antibody against the total form of the kinase or a housekeeping protein (e.g., GAPDH, β -actin).
- Data Analysis:
 - Quantify the band intensities using densitometry software.
 - Normalize the phospho-protein signal to the total protein signal.
 - Plot the normalized signal against the **TIM-063** concentration to determine the IC50 value for the inhibition of the CaMKK-dependent process in cells.

Conclusion

TIM-063 is a potent and cell-permeable inhibitor of CaMKK, making it a valuable tool for investigating the roles of CaMKK-dependent signaling in various biological contexts. The protocols provided here offer a framework for utilizing **TIM-063** to identify its protein targets and to functionally assess its inhibitory activity in cellular systems. As with any chemical probe, it is crucial to consider potential off-target effects and to use appropriate controls for robust data interpretation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Kinobead and single-shot LC-MS profiling identifies selective PKD inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. PRIDE - PRoteomics IDentifications Database [[ebi.ac.uk](https://www.ebi.ac.uk)]
- 3. Chemical proteomics reveals target selectivity of clinical Jak inhibitors in human primary cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Optimized chemical proteomics assay for kinase inhibitor profiling. | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. Development of a novel AAK1 inhibitor via Kinobeads-based screening - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. documents.thermofisher.com [documents.thermofisher.com]
- 8. development-of-a-novel-aak1-inhibitor-via-kinobeads-based-screening - Ask this paper | Bohrium [[bohrium.com](https://www.bohrium.com)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Notes and Protocols for Studying CaMKK-dependent Processes Using TIM-063]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12406557/docs#application-notes-and-protocols-for-studying-camkk-dependent-processes-using-tim-063>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)